

Prmt5-IN-17 solubility and stability in DMSO

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Compound of Interest		
Compound Name:	Prmt5-IN-17	
Cat. No.:	B12402125	Get Quote

Prmt5-IN-17 Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with essential information and troubleshooting guidance for working with the PRMT5 inhibitor, **Prmt5-IN-17**. Please note that "**Prmt5-IN-17**" is often used interchangeably with PRMT5-IN-30 (compound 17) in various commercial and research contexts. The data and recommendations provided here pertain to PRMT5-IN-30.

Solubility and Stability Data

Proper dissolution and storage of **Prmt5-IN-17** are critical for obtaining reliable and reproducible experimental results. The following tables summarize the key solubility and stability information in DMSO.

Table 1: Solubility of Prmt5-IN-17 in DMSO

Parameter	Value	Notes
Solubility	50 mg/mL	May require ultrasonication to fully dissolve.
Molar Concentration	134.62 mM	Calculated based on a molecular weight of 371.41 g/mol .

Table 2: Stability of **Prmt5-IN-17** in DMSO Stock Solution



Storage Temperature	Storage Period	Recommendations
-80°C	6 months	Recommended for long-term storage.
-20°C	1 month	Suitable for short-term storage.

Note: To ensure the integrity of the compound, it is highly recommended to use freshly opened, anhydrous DMSO, as hygroscopic DMSO can significantly impact solubility.[1] Aliquoting the stock solution into single-use vials is also advised to avoid repeated freeze-thaw cycles.

Troubleshooting and FAQs

This section addresses common questions and issues that may arise during the handling and use of **Prmt5-IN-17**.

Q1: My Prmt5-IN-17 is not fully dissolving in DMSO. What should I do?

A1: If you observe precipitation or incomplete dissolution, please follow these steps:

- Confirm the concentration: Ensure that the concentration of your stock solution does not exceed the maximum solubility of 50 mg/mL.
- Use fresh, anhydrous DMSO: Old or water-containing DMSO can significantly reduce the solubility of the compound.
- Apply gentle heating: Warm the solution at 37°C for 10-15 minutes.
- Use ultrasonication: Sonicate the solution in an ultrasonic bath for a short period. This is
 often necessary to achieve complete dissolution.[1]

Q2: I see a precipitate in my stock solution after storing it at -20°C. Is the compound degraded?

A2: Precipitation upon cooling is not necessarily a sign of degradation. It is more likely that the compound has crystallized out of the solution. Before use, bring the vial to room temperature and ensure the compound is fully redissolved. If necessary, you can repeat the gentle warming and ultrasonication steps described in A1. If the precipitate does not redissolve, the compound may have degraded, and it is advisable to use a fresh stock.



Q3: How should I prepare my working solutions from the DMSO stock?

A3: It is recommended to prepare working solutions fresh for each experiment. For in vivo experiments, a common protocol involves a multi-step dilution. For example, to prepare a formulation for animal studies, you can add the DMSO stock solution to a mixture of other solvents like PEG300, Tween-80, and saline. Always add the solvents sequentially and ensure the solution is clear at each step.

Q4: For how long can I store the powdered form of **Prmt5-IN-17**?

A4: The powdered form of **Prmt5-IN-17** is stable for up to 3 years when stored at -20°C and for 2 years at 4°C.[1]

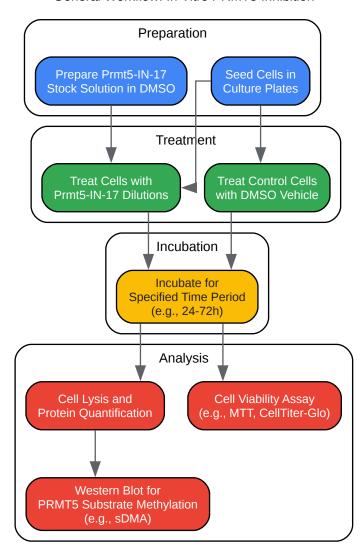
Q5: Is there another PRMT5 inhibitor also referred to as "compound 17"?

A5: Yes, a distinct molecule, a PRMT5:MEP50 protein-protein interaction inhibitor, is also referred to as "compound 17" in some publications.[2][3] It is crucial to verify the CAS number and chemical structure to ensure you are working with the correct compound. The information in this guide pertains to PRMT5-IN-30 (CAS No. 330951-01-4).[4]

Experimental Protocols & Visualizations General Workflow for In Vitro PRMT5 Inhibition Assay

The following diagram outlines a typical workflow for assessing the efficacy of **Prmt5-IN-17** in a cell-based assay.





General Workflow: In Vitro PRMT5 Inhibition

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Workflow for assessing **Prmt5-IN-17** activity in vitro.

PRMT5 Signaling Pathway and Inhibition

The diagram below illustrates the role of PRMT5 in protein methylation and how inhibitors like **Prmt5-IN-17** block this activity.



Inputs S-adenosylmethionine Substrate Protein Prmt5-IN-17 (SAM - Methyl Donor) (e.g., Histones) Inhibition Enzymatic Complex PRMT5 Methylation Outputs Symmetrically Dimethylated MEP50 S-adenosylhomocysteine Substrate (sDMA) (Co-factor) (SAH)

PRMT5 Signaling and Inhibition

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Mechanism of PRMT5 inhibition by **Prmt5-IN-17**.

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